

Navigating the Disposal of 4-Nitro-p-terphenyl: A Procedural Guide

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Compound of Interest

Compound Name: 4-Nitro-p-terphenyl

Cat. No.: B078885

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management of chemical waste is paramount to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **4-Nitro-p-terphenyl**, a compound requiring careful handling due to its potential hazards. Adherence to these protocols is critical for personnel safety and environmental protection.

Hazard Profile and Safety Summary

4-Nitro-p-terphenyl is classified as hazardous, particularly to the aquatic environment.^[1] As with many aromatic nitro compounds, it is crucial to prevent its release into the environment.^[2]^[3] Therefore, treating this compound and any contaminated materials as hazardous waste is mandatory.^[4]^[5] Do not dispose of this compound down the drain or in regular trash.^[2]

Before handling **4-Nitro-p-terphenyl** for disposal, it is imperative to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.^[6] All handling should occur in a well-ventilated area or a fume hood to avoid inhalation of dust.^[6]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and qualitative data for **4-Nitro-p-terphenyl**.

Property	Value	Reference
Chemical Name	4-Nitro-p-terphenyl	[7]
CAS Number	10355-53-0	[7]
Molecular Formula	C18H13NO2	[1]
Molecular Weight	275.3 g/mol	[1]
GHS Hazard Statements	H400: Very toxic to aquatic life H410: Very toxic to aquatic life with long lasting effects	[1]
GHS Precautionary Statements	P273: Avoid release to the environment P391: Collect spillage P501: Dispose of contents/container in accordance with local/regional/national/international regulations	[1]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **4-Nitro-p-terphenyl** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal company.[2][4]

- Waste Identification and Segregation:
 - Identify all waste streams containing **4-Nitro-p-terphenyl**. This includes unused or expired chemicals, reaction residues, and contaminated labware (e.g., filter paper, pipette tips, gloves).
 - Do not mix **4-Nitro-p-terphenyl** waste with other waste streams, especially incompatible materials.[5][6] Keep it separate from acidic, basic, and reactive wastes.
- Container Management:

- Solid Waste: Collect any surplus or expired **4-Nitro-p-terphenyl** and contaminated solid materials in a designated, clearly labeled hazardous waste container.[4] The container should be robust, chemically resistant, and have a secure, tightly sealed lid.[5]
- Liquid Waste: If **4-Nitro-p-terphenyl** is in a solvent, collect it in a designated liquid hazardous waste container.[4] Ensure the solvent is compatible with the container material and other contents. Non-halogenated and halogenated solvent wastes should generally be collected separately.[8]
- Empty Containers: Empty containers of **4-Nitro-p-terphenyl** must be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[6][9] The rinsate from the cleaning process must be collected and disposed of as hazardous liquid waste.[4][6][9]
- Labeling:
 - Properly label the hazardous waste container with the following information:[5]
 - The words "Hazardous Waste"
 - The full chemical name: "**4-Nitro-p-terphenyl**"
 - The associated hazards (e.g., "Environmental Hazard," "Toxic to Aquatic Life")[1]
 - The date of accumulation[4]
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area (SAA) near the point of generation.[5][6]
 - The storage area should have secondary containment to prevent the spread of material in case of a leak.[4]
 - Segregate the container from incompatible materials.[5]
- Final Disposal:

- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.^[4]^[6]
- Provide the disposal company with the Safety Data Sheet (SDS) for **4-Nitro-p-terphenyl**.^[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **4-Nitro-p-terphenyl** and associated waste.



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Caption: Disposal workflow for **4-Nitro-p-terphenyl**.

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